

Inter-laboratory validation of analytical methods for trans-Phenothrin residues

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Compound of Interest

Compound Name: *trans-Phenothrin*

CAS No.: 74430-94-7

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An Inter-laboratory Comparison Guide to Analytical Methods for **trans-Phenothrin** Residue Analysis

This guide provides a comparative overview of validated analytical methods for the determination of **trans-phenothrin** residues in various matrices. While a formal inter-laboratory study with multiple laboratories analyzing identical samples was not publicly available, this document collates data from independent and single-laboratory validation studies to offer researchers an objective comparison of method performance. The featured methods utilize gas chromatography coupled with mass spectrometry, a common and reliable technique for pesticide residue analysis.

Performance Comparison of Analytical Methods

The following table summarizes the key performance characteristics of different validated methods for the analysis of **trans-phenothrin** and phenothrin in matrices such as water, soil, and tobacco. This allows for a direct comparison of linearity, accuracy, precision, and sensitivity.

Performance Parameter	Method 1: d-Phenothrin in Water (GC/MS)[1]	Method 2: d-Phenothrin in Soil (GC-MS/MS)[2]	Method 3: Phenothrin in Tobacco (GC-FID/NPD)[3][4]
Analyte	trans-d-phenothrin	trans-d-phenothrin	Phenothrin
Linearity (Correlation Coefficient, R ²)	Not explicitly stated, but calibration curve mentioned.	Not explicitly stated, but calibration solutions prepared.	0.999
Accuracy (Mean Recovery %)	Not explicitly stated, but method was validated.	95% - 101%	> 85%
Precision (Relative Standard Deviation, RSD %)	Not explicitly stated.	≤ 3.4%	Not explicitly stated (SDs in the range 0.01-0.20).
Limit of Quantification (LOQ)	0.10 µg/L	~0.01 mg/kg	Not explicitly stated.
Limit of Detection (LOD)	~0.02 µg/L	Not explicitly stated.	0.008 µg/mL

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below. These protocols cover sample preparation, extraction, and analysis for each of the compared methods.

Method 1: Analysis of d-Phenothrin in Surface Water by GC/MS[1]

This method is designed for the quantitative determination of cis- and trans-isomers of d-phenothrin in surface water.

- Sample Preparation:

- Water samples are collected and characterized.
- Extraction:
 - The specific extraction procedure was modified during the independent laboratory validation (ILV) after communication with the sponsor, but the exact details of the final procedure are not specified in the summary.
- Instrumental Analysis:
 - Instrument: Gas Chromatograph with Mass Spectrometric detection (GC/MS).
 - Detection: The method uses specific ion transitions for the quantification of the isomers.
 - Retention Time: The retention time for trans-d-phenothrin is approximately 12.14 minutes.
 - Calibration: A calibration curve is prepared with the lowest calibrant for **trans-phenothrin** at 3.9 ng/mL to cover the LOD level.

Method 2: Analysis of d-Phenothrin in Soil by GC-MS/MS[2]

This method was independently validated for the separate determination of cis- and trans-isomers of d-phenothrin in soil.

- Sample Preparation:
 - 20 g of the soil sample is weighed.
- Extraction and Clean-up:
 - The soil sample is extracted with an appropriate solvent.
 - The extract is filtered and concentrated using a rotary evaporator.
 - The final extract volume is adjusted to 1.0 mL.
- Instrumental Analysis:

- Instrument: Gas Chromatograph with tandem Mass Spectrometry (GC-MS/MS).
- Calibration: Calibration solutions for **trans-phenothrin** are prepared by volumetric dilution in toluene to obtain concentrations ranging from 40 to 100,000 ng/mL.
- Quantification: The analyte concentration in the soil is calculated based on the final concentration in the soil extract, the weight of the soil extracted, and the final extract volume.

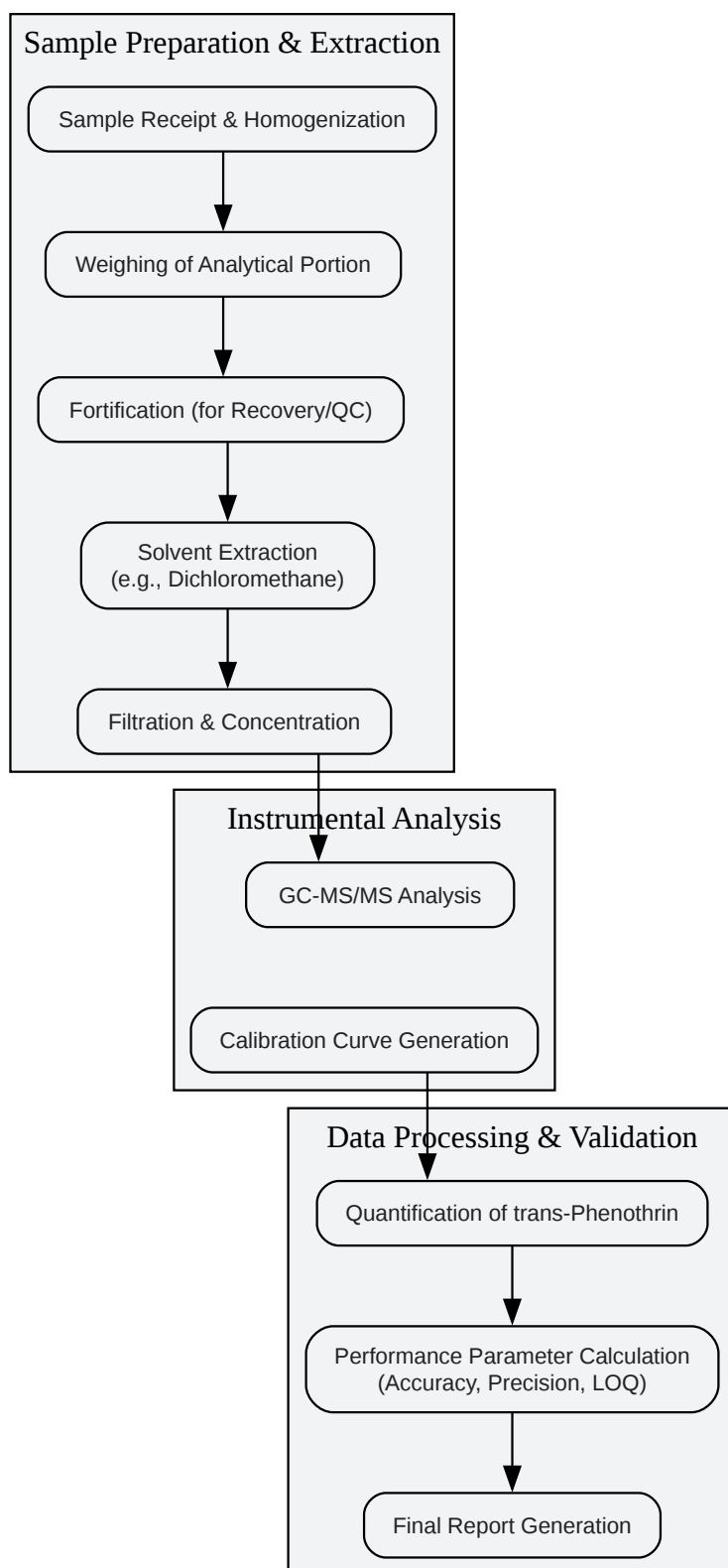
Method 3: Analysis of Phenothrin in Tobacco by GC-FID/NPD[3][4]

This method was developed for the determination of phenothrin, promecarb, and penconazole residues in tobacco.

- Sample Preparation:
 - 15 g of the homogenized tobacco sample is weighed into a 400 ml beaker.
- Extraction:
 - The sample is extracted with 125 ml of dichloromethane and ultrasonicated for 25 minutes.[4]
 - The extract is filtered through Whatman filter paper.[4]
 - The residue is re-extracted with another 125 ml of dichloromethane.[4]
 - No additional clean-up steps are required for tobacco matrices.[3][4]
- Instrumental Analysis:
 - Instrument: Agilent 7890A Gas Chromatograph equipped with a Flame Ionization Detector (FID) and a Nitrogen-Phosphorus Detector (NPD).[4]
 - Quantification: Determination and quantification are performed by GC-FID and GC-NPD. [3][4]

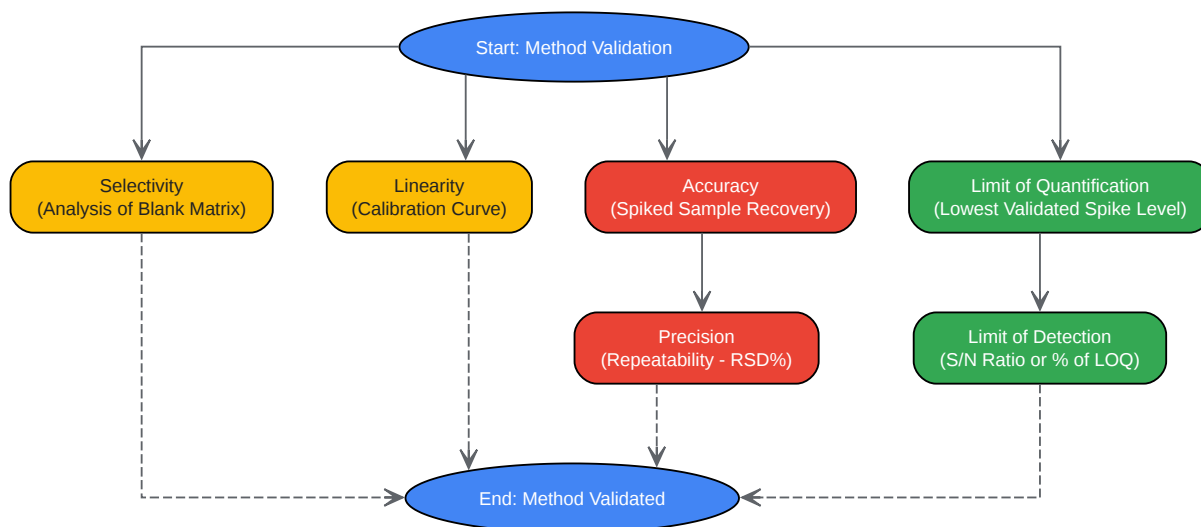
Workflow and Pathway Visualizations

The following diagrams illustrate the logical flow of the experimental processes described.



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Caption: General workflow for **trans-phenothrin** residue analysis and method validation.



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Caption: Key parameters in the validation of an analytical method for residues.

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